

Application Notes & Protocols: Anticancer Agent 230 for Organoid Culture

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Compound of Interest

Compound Name: Anticancer agent 230

Cat. No.: B12371983

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Introduction

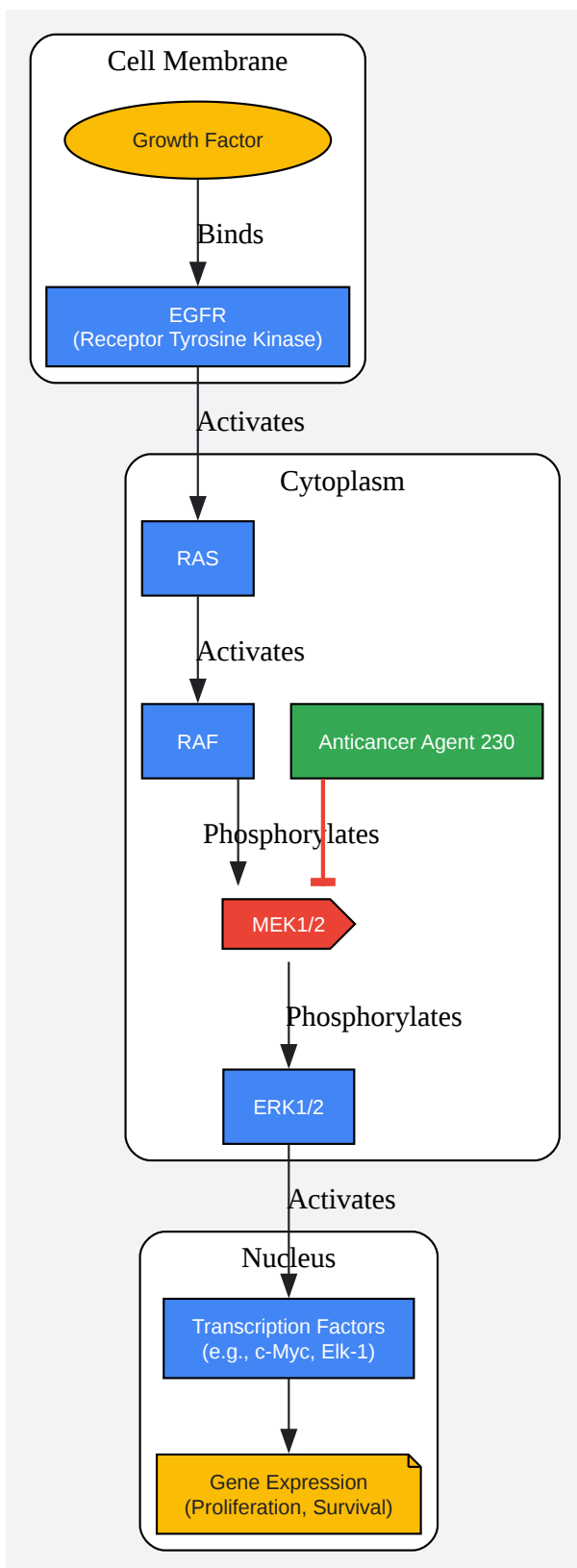
Patient-derived organoids (PDOs) are three-dimensional (3D) in vitro culture systems that recapitulate the genetic and phenotypic characteristics of the original tumor tissue.[1][2][3] This makes them a powerful preclinical model for evaluating the efficacy of novel therapeutic compounds. **Anticancer Agent 230** is a novel, highly selective, and potent small molecule inhibitor developed for targeted cancer therapy. These application notes provide a comprehensive overview, quantitative data, and detailed protocols for utilizing **Anticancer Agent 230** in cancer organoid models, particularly for cancers driven by aberrant MAPK/ERK signaling.

Mechanism of Action

Anticancer Agent 230 is a second-generation, non-ATP-competitive inhibitor of Mitogen-activated protein kinase kinase (MEK1/2). MEK1/2 are dual-specificity protein kinases that are central components of the RAS/RAF/MEK/ERK signaling cascade.[4][5][6] This pathway is frequently dysregulated in a significant portion of human cancers, often due to mutations in upstream genes like KRAS or BRAF, leading to uncontrolled cell proliferation and survival.[7][8] By selectively inhibiting MEK1/2, **Anticancer Agent 230** blocks the phosphorylation and subsequent activation of ERK1/2, thereby preventing downstream signaling that promotes tumorigenesis.[9]

Visualizations

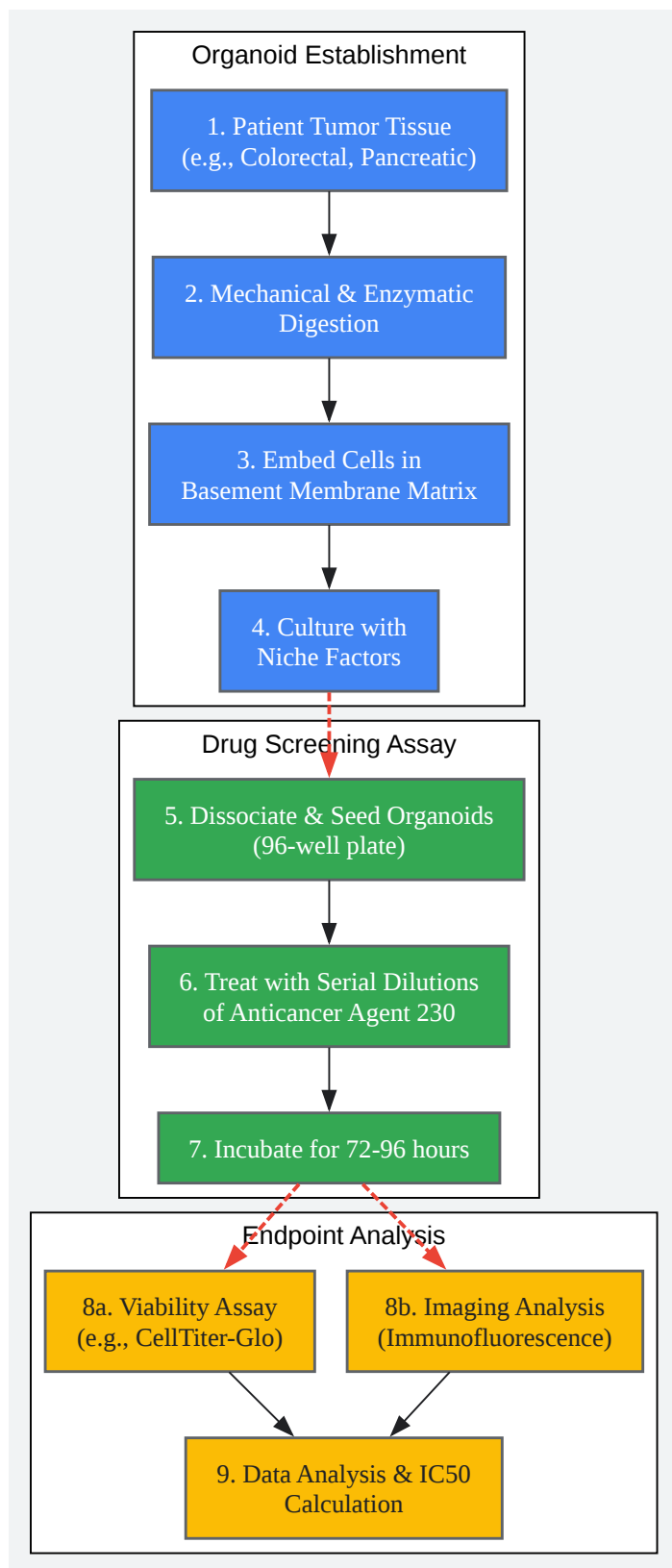
Signaling Pathway Diagram



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Caption: RAS/RAF/MEK/ERK pathway inhibition by **Anticancer Agent 230**.

Experimental Workflow Diagram



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